

Recent Phytochemical Findings from *Osmunda regalis*

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Compound Focus: Osmundalin

CAS No.: 54835-71-1

Cat. No.: S12768956

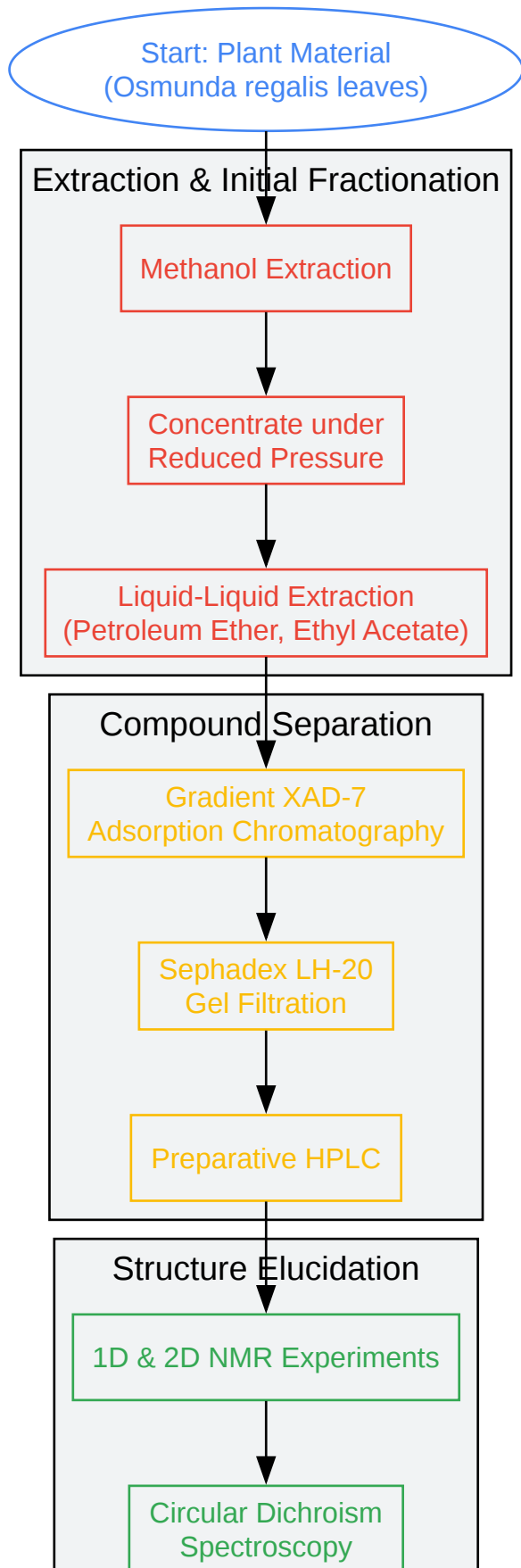
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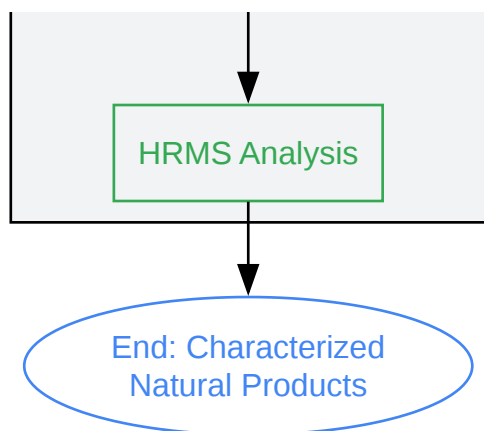
Compound Category	Specific Compounds Identified	Key Biological Activities / Notes	Research Status
Previously Undescribed Compounds	Kaempferol & Quercetin triglycosides, various new lactones [1]	Isolated and characterized; structures determined via NMR and HRMS [1]	New Discovery: First time identified in this species [1]
Known Compounds (First time in <i>O. regalis</i>)	Chalconaringenin 2'-O- β -glucopyranoside, Apigenin glycoside, Blumenol C glucoside, and others [1]	Isolated and characterized [1]	New Context: First report of these known compounds in this fern [1]
Cytotoxic Agents	Two isolated lactones (specific names not fully detailed)	Exhibited significant cytotoxic activity against AML MOLM-13, H9c2, and NRK cell lines [1]	Confirmed Bioactivity: Promising for anticancer drug research [1]

Detailed Experimental Protocols

The following methodology details how researchers isolated and confirmed the structures of these compounds, providing a reproducible experimental workflow [1]:

Osmunda Regalis Compound Isolation Workflow



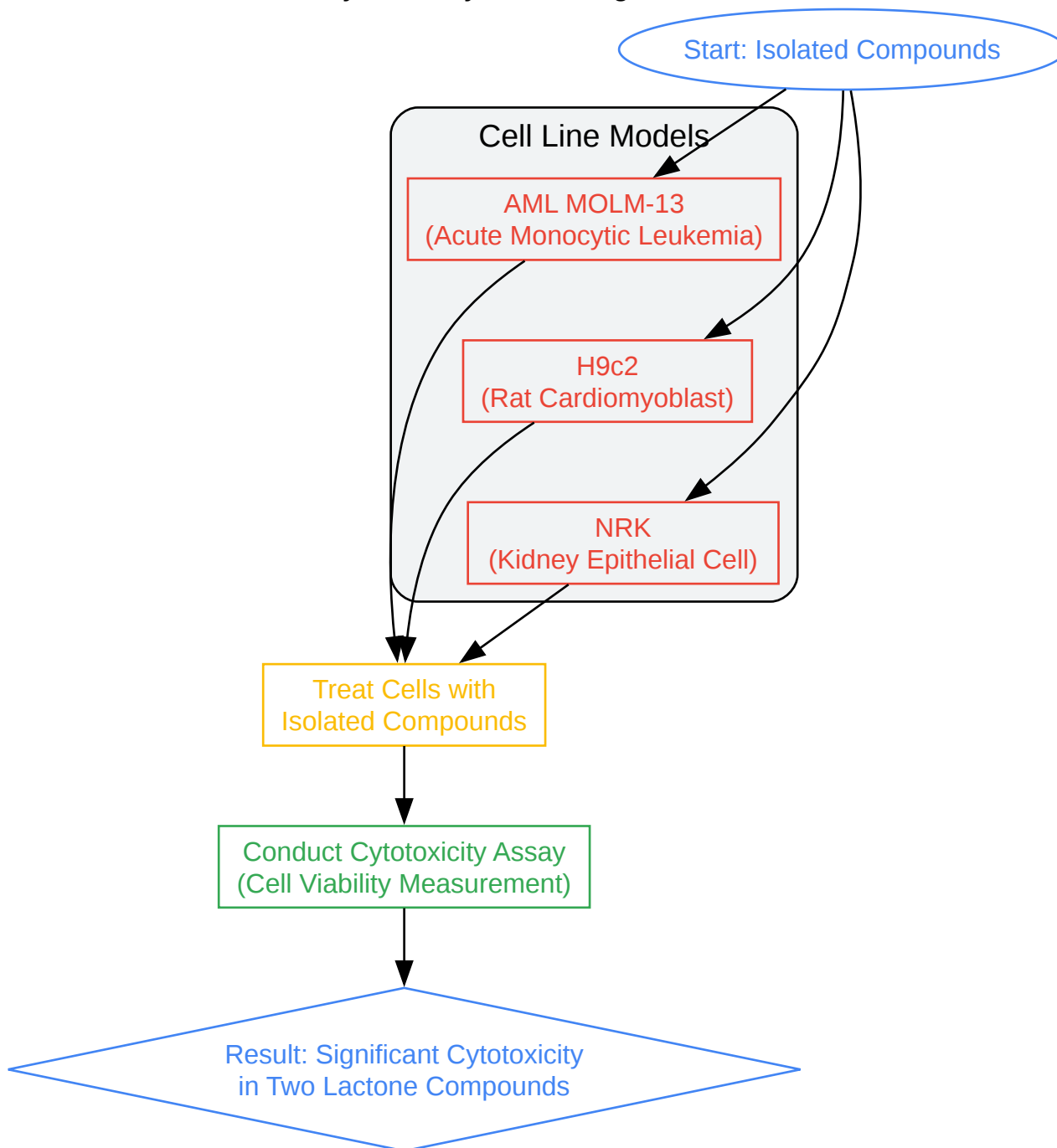


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Bioactivity Testing Methodology

The cytotoxic activity of the isolated compounds was confirmed through the following bioassay, which is standard for identifying potential anticancer agents [1]:

Cytotoxicity Screening Protocol



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Related Compound: Osmundalactone in Other Ferns

While your focus is on *Osmunda regalis*, other ferns in the same class contain structurally similar lactones with confirmed bioactivity, which may be of comparative interest:

- **Source Fern:** *Angiopteris helferiana* C.Presl [2] [3]
- **Key Compound:** (-)-*epi-Osmundalactone* [2] [3]
- **Documented Bioactivities:**
 - **Anti-adipogenic:** Inhibited lipid production in 3T3-L1 cells (35% inhibition at 2.5 µg/mL) [2] [3].
 - **Anti-inflammatory:** Inhibited nitrite production in RAW 264.7 cells (82% inhibition at 5 µg/mL) [2] [3].

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References

1. Cytotoxic Natural Products from the Jurassic Relict ... [mdpi.com]
2. Anti-Adipogenic and Anti-Inflammatory Activities of (-) [pmc.ncbi.nlm.nih.gov]
3. Anti-Adipogenic and Anti-Inflammatory Activities of (-) [mdpi.com]

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